

Personal protective equipment for handling 1-Bromo-2-fluoropropane

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Compound of Interest

Compound Name: 1-Bromo-2-fluoropropane

Cat. No.: B167499

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Essential Safety and Handling Guide for 1-Bromo-2-fluoropropane

Disclaimer: A specific Safety Data Sheet (SDS) for **1-Bromo-2-fluoropropane** (CAS No. 1871-72-3) is not readily available in public databases. The following guidance is synthesized from safety data for structurally analogous compounds, including other halogenated propanes. This information is intended to provide immediate, essential safety and logistical information. It is not a substitute for a substance-specific SDS and a formal risk assessment conducted by a qualified safety professional. Always consult with your institution's Environmental Health and Safety (EHS) department before handling this chemical.

Hazard Identification and Chemical Properties

Based on data from similar halogenated hydrocarbons, **1-Bromo-2-fluoropropane** is anticipated to be a flammable liquid that can cause irritation to the skin, eyes, and respiratory system.[1][2] Inhalation of vapors may lead to dizziness or suffocation, and ingestion can cause gastrointestinal irritation.[2]

Anticipated Hazards:

- Physical Hazards: Flammable liquid and vapor.[1][2] Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[2]

- Health Hazards: Causes skin and eye irritation.[1][2] Harmful if inhaled, causing respiratory tract irritation.[1] May be harmful if swallowed.[1]
- Environmental Hazards: Halogenated organic compounds can be harmful to the environment and should not be released into drains or soil.[3]

Physicochemical Data Summary:

Property	Value	Source(s)
Molecular Formula	C ₃ H ₆ BrF	[4]
Molecular Weight	140.98 g/mol	[4]
Appearance	Expected to be a liquid	Inferred from similar compounds
Boiling Point	Not available	
Flash Point	Not available (Assumed to be low and flammable)	Inferred from similar compounds[1][2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following table summarizes the recommended PPE for handling **1-Bromo-2-fluoropropane**.

Table of Recommended Personal Protective Equipment (PPE):

Body Part	PPE Recommendation	Rationale and Justification
Eyes/Face	Chemical splash goggles conforming to EN166 (EU) or ANSI Z87.1 (US) standards. A full-face shield should be worn in addition to goggles when there is a significant risk of splashing.	To protect eyes from splashes and vapors which can cause serious irritation.[2][5]
Hands	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber). Inspect gloves for integrity before each use. Dispose of contaminated gloves immediately.	To prevent skin contact, which can cause irritation and potential absorption.[2] Given the lack of specific permeation data, double-gloving may be advisable.
Body	A flame-retardant lab coat worn over personal clothing. For larger quantities or splash risks, a chemical-resistant apron or coveralls should be used.	To protect skin from accidental contact and splashes. Flame-retardant material is crucial due to the flammability of the substance.[5]
Respiratory	All handling of volatile liquids should be conducted within a certified chemical fume hood. If engineering controls are insufficient or for emergency situations, a NIOSH-approved respirator with an organic vapor cartridge is required.	To prevent inhalation of harmful vapors that can cause respiratory tract irritation.[2][5]
Footwear	Closed-toe, chemical-resistant shoes.	To protect feet from spills.

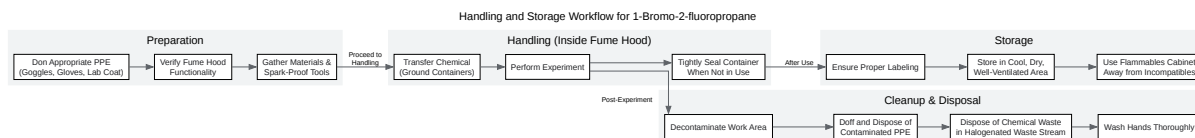
Operational and Disposal Plans

Engineering Controls:

- Always handle **1-Bromo-2-fluoropropane** in a well-ventilated area, preferably within a certified chemical fume hood.
- Facilities must be equipped with an emergency eyewash station and a safety shower in the immediate vicinity of the handling area.[6]
- Use spark-proof tools and explosion-proof equipment to mitigate ignition risks.[1][2]

Handling and Storage Workflow:

The following diagram illustrates the essential workflow for safely handling and storing **1-Bromo-2-fluoropropane**.



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Caption: Workflow for safe handling, storage, and disposal of **1-Bromo-2-fluoropropane**.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area, away from heat and sources of ignition.[2][6]
- Store in a designated flammables cabinet.

- Segregate from incompatible materials such as strong oxidizing agents, strong bases, and reactive metals.[\[6\]](#)

Spill Management:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[\[1\]](#)
- Containment: Wearing appropriate PPE, contain the spill using an inert absorbent material like vermiculite, sand, or earth. Do not use combustible materials.
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for hazardous waste disposal.[\[1\]](#)
- Decontamination: Clean the spill area thoroughly.

Disposal Plan:

- All waste containing **1-Bromo-2-fluoropropane**, including contaminated absorbents and PPE, must be treated as hazardous waste.
- Waste must be collected in a dedicated, clearly labeled container for halogenated organic waste.[\[3\]](#)[\[7\]](#) Do not mix with non-halogenated waste.
- Disposal must be conducted through a licensed chemical waste disposal company in accordance with all local, state, and federal regulations.[\[3\]](#)[\[6\]](#) Do not discharge to sewer systems.[\[3\]](#)

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately remove contaminated clothing. Flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.

[2]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

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